

Application Notes and Protocols for Cell-based Assay Development with DNP-pYAYWMR

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Compound of Interest

Compound Name: Dnp-PYAYWMR

Cat. No.: B12382793

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Disclaimer: The peptide "**DNP-PYAYWMR**" is not extensively documented in publicly available scientific literature. The following application notes and protocols are based on the inferred properties of a dinitrophenyl (DNP) modified and tyrosine-phosphorylated peptide (pY) and are provided as a guide for assay development. The experimental conditions and expected results are illustrative.

Introduction

DNP-pYAYWMR is a synthetic peptide likely utilized as a high-affinity probe in cell-based and biochemical assays to investigate signaling pathways involving phosphotyrosine-binding proteins. The dinitrophenyl (DNP) group serves as a versatile tag, enabling detection through anti-DNP antibodies in various assay formats, including ELISA and fluorescence-based methods. The core peptide sequence, pYAYWMR, containing a phosphorylated tyrosine (pY), is designed to mimic a motif recognized by specific protein interaction domains, such as SH2 (Src Homology 2) domains, or to act as a substrate for protein tyrosine phosphatases (PTPs). These characteristics make **DNP-pYAYWMR** a valuable tool for drug discovery and cell signaling research.

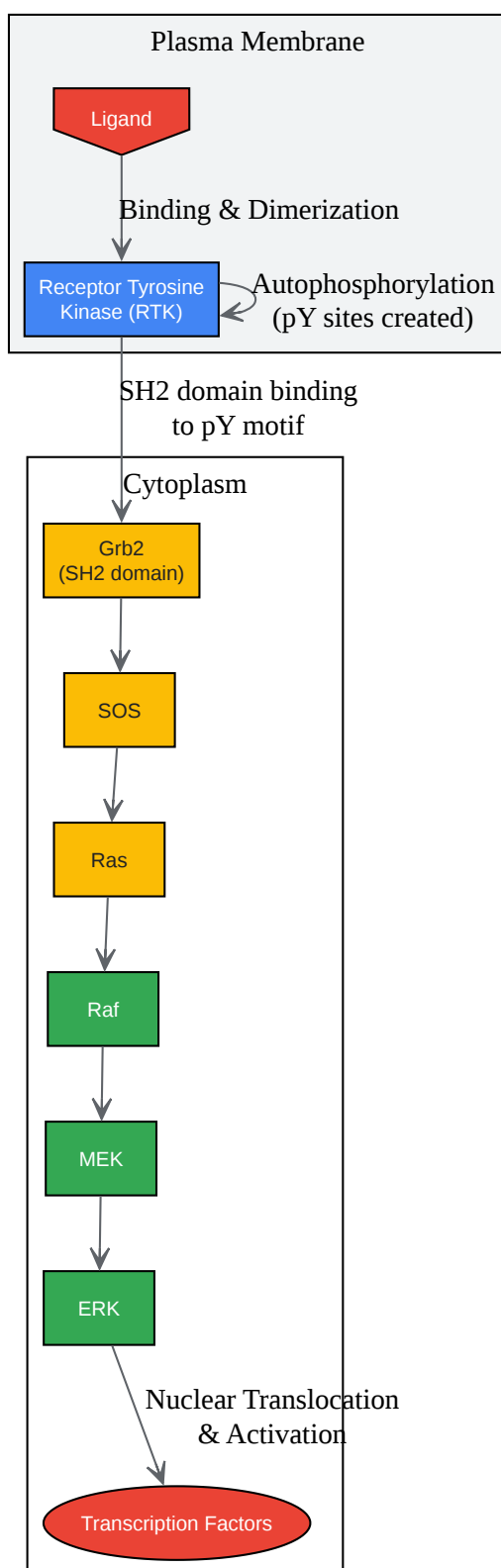
Principle Applications

- **Kinase and Phosphatase Assays:** To identify and characterize inhibitors or activators of protein tyrosine kinases and phosphatases.

- **Protein-Protein Interaction Studies:** To investigate the binding of SH2 domain-containing proteins or other phosphotyrosine-binding proteins to the specific pYAYWMMR motif.
- **High-Throughput Screening (HTS):** The DNP tag allows for the development of robust, non-radioactive HTS assays for modulators of phosphotyrosine-dependent signaling events.

Signaling Pathway Context

The pYAYWMMR sequence may be relevant to receptor tyrosine kinase (RTK) signaling pathways. Upon ligand binding, RTKs dimerize and autophosphorylate on specific tyrosine residues, creating docking sites for SH2 domain-containing proteins like Grb2, PLC γ , and the p85 subunit of PI3K. These interactions initiate downstream signaling cascades that regulate cell proliferation, differentiation, and survival. **DNP-pYAYWMMR** can be used to study the components and regulation of these pathways.



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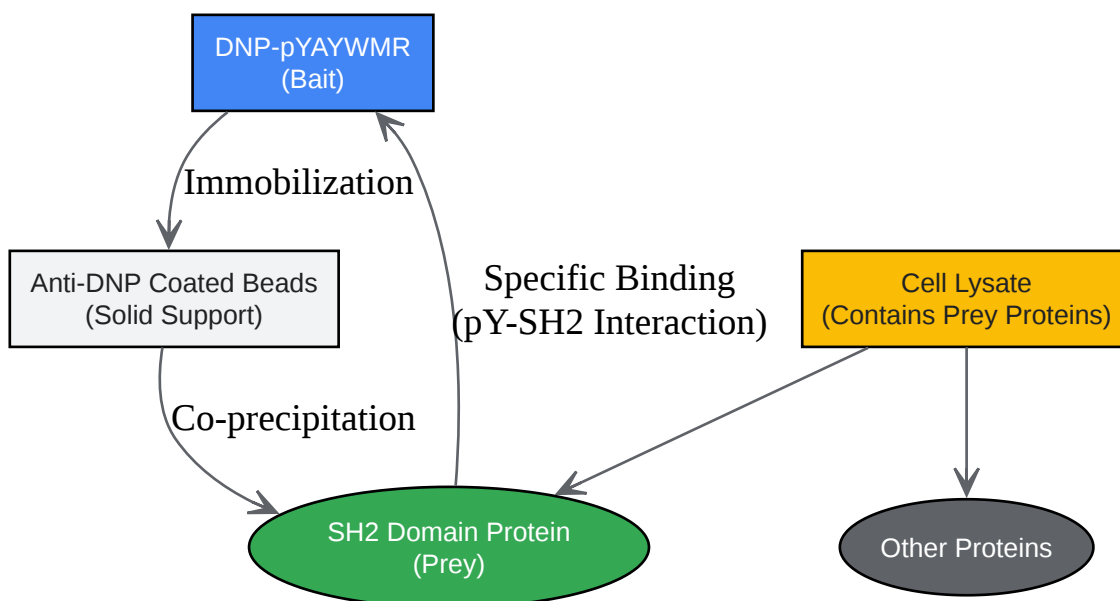
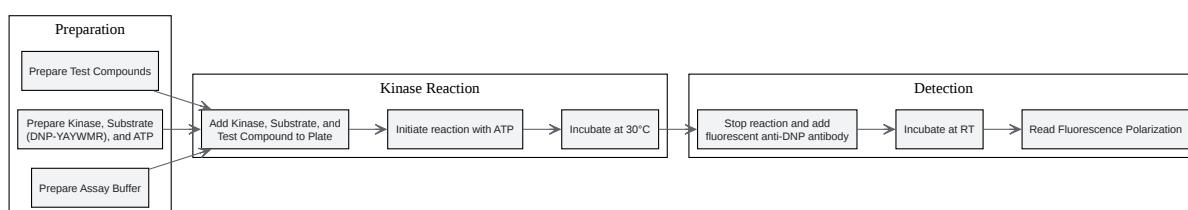
Caption: Generic Receptor Tyrosine Kinase (RTK) signaling pathway.

Experimental Protocols

Homogeneous Fluorescence Polarization (FP) Kinase Assay

This protocol describes a method to screen for inhibitors of a tyrosine kinase using **DNP-pYAYWMR** as a substrate. The assay measures the change in fluorescence polarization of a fluorescently labeled anti-DNP antibody upon binding to the phosphorylated peptide.

Experimental Workflow



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